

# Physical and chemical properties of 5-Nitro-2-furaldehyde diacetate

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## Compound of Interest

Compound Name: 5-Nitro-2-furaldehyde diacetate

Cat. No.: B119578

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## An In-depth Technical Guide to 5-Nitro-2-furaldehyde Diacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **5-Nitro-2-furaldehyde diacetate**, a versatile compound with significant applications in organic synthesis, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup> Its nitrofuran moiety enhances its reactivity, making it a valuable intermediate in the development of biologically active compounds.<sup>[1]</sup>

## Chemical Identity and Structure

**5-Nitro-2-furaldehyde diacetate**, also known as 5-nitrofurfural diacetate, is chemically identified as [acetoxy-(5-nitrofuran-2-yl)methyl] acetate.<sup>[2][3]</sup>

**Molecular Structure:** The structure consists of a furan ring substituted with a nitro group at the 5-position and a diacetoxyethyl group at the 2-position.

**Canonical SMILES:** CC(=O)OC(OC(C)=O)C1=CC=C(O1)--INVALID-LINK--=O<sup>[2]</sup>

## Physicochemical Properties

The physical and chemical properties of **5-Nitro-2-furaldehyde diacetate** are summarized in the tables below, providing key data for laboratory and research applications.

Table 1: Physical Properties

Property	Value	Source
Appearance	White to yellow or orange crystalline powder. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	Chem-Impex, Thermo Scientific, Echemi
Melting Point	85.0 - 93 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	Various
Boiling Point	310.3 °C at 760 mmHg	Echemi <a href="#">[4]</a>
Density	1.4 ± 0.1 g/cm³	Echemi <a href="#">[4]</a>
Flash Point	141.5 ± 27.9 °C	Echemi <a href="#">[4]</a>
Refractive Index	1.510	Echemi <a href="#">[4]</a>
Solubility	Information not widely available in provided search results.	
Storage Conditions	Store at 2 - 8 °C in a refrigerator. <a href="#">[1]</a> <a href="#">[4]</a> Keep in a dark, dry, and sealed container. <a href="#">[5]</a>	Chem-Impex, Echemi, ChemicalBook

Table 2: Chemical Identifiers and Molecular Properties

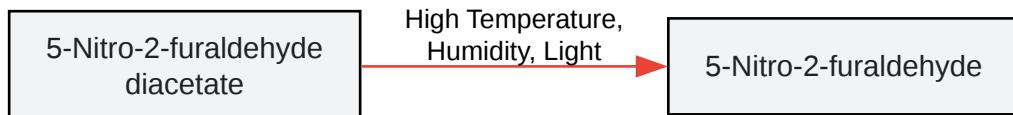
Identifier	Value	Source
IUPAC Name	[acetyloxy-(5-nitrofuran-2-yl)methyl] acetate	PubChem[3]
Synonyms	2-(Diacetoxymethyl)-5-nitrofuran, 5-Nitrofurfural diacetyl acetal, 5-Nitrofurfurylidene diacetate[1]	Chem-Impex, TCI America
CAS Number	92-55-7[1][2]	Chem-Impex, Thermo Scientific
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>7</sub> [1][2]	Chem-Impex, Thermo Scientific
Molecular Weight	243.17 g/mol [1][3]	Chem-Impex, PubChem
InChI Key	HSXWKJCZNRMJO-UHFFFAOYSA-N[2]	Thermo Scientific
PubChem CID	7097[1]	Chem-Impex

## Chemical Stability and Reactivity

**5-Nitro-2-furaldehyde diacetate** is stable under normal storage conditions.[6] However, it is susceptible to degradation under certain environmental stresses.

- Incompatible Materials: It is incompatible with oxidizing agents, strong acids, and strong bases.[6]
- Conditions to Avoid: Incompatible products should be avoided.[6]
- Hazardous Decomposition Products: Upon decomposition, it can produce carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).[6]
- Degradation: Studies have shown that high temperature is a major factor in its degradation. [7] The primary degradation product is 5-nitro-2-furaldehyde.[7] While packaging in a brown bottle offers some protection from strong light, it does not protect against high humidity.[7]

## Degradation Pathway of 5-Nitro-2-furaldehyde diacetate

[Click to download full resolution via product page](#)Degradation of **5-Nitro-2-furaldehyde diacetate**.

## Experimental Protocols

A common method for the synthesis of **5-Nitro-2-furaldehyde diacetate** involves the nitration of 2-furaldehyde followed by acetalization. The following is a generalized protocol based on literature.[8][9]

## Materials:

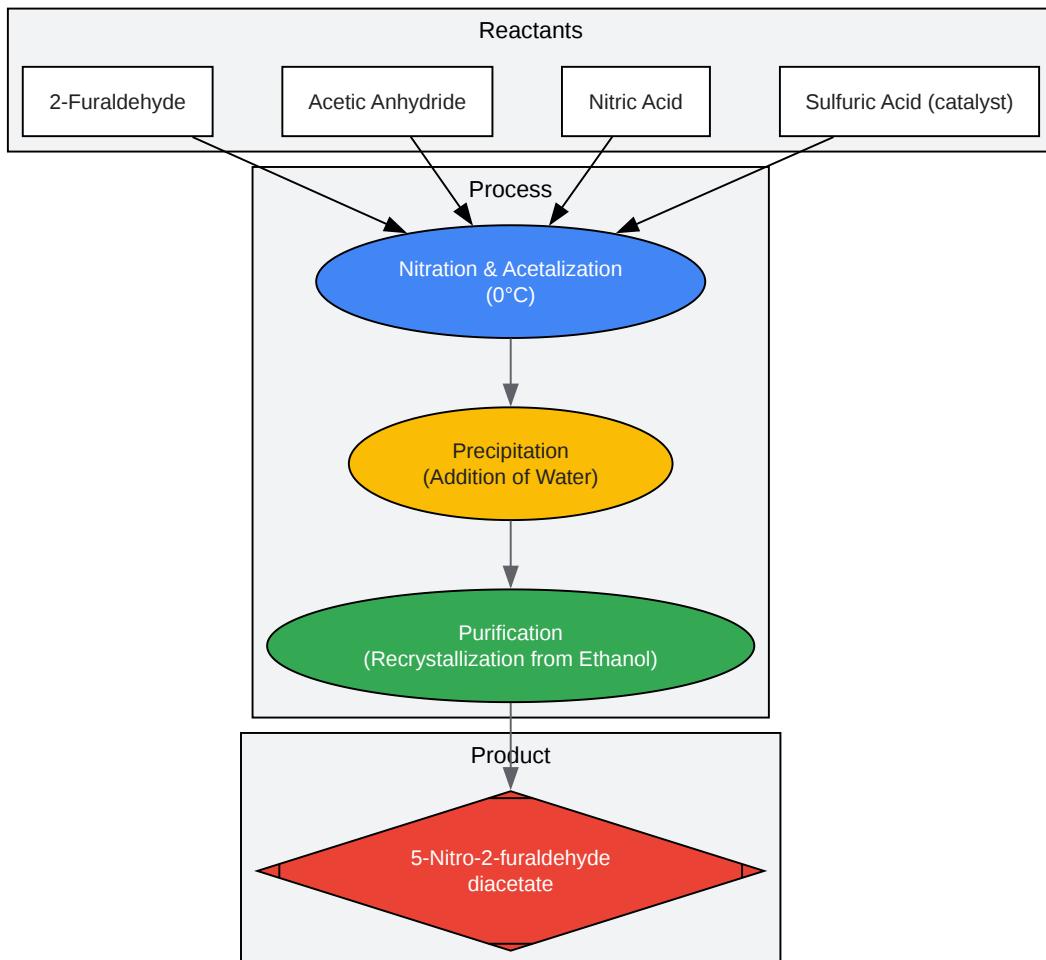
- 2-Furaldehyde
- Acetic anhydride
- Concentrated nitric acid
- Concentrated sulfuric acid (catalyst)
- Sodium hydroxide solution
- Ethanol (for recrystallization)
- Ice

## Procedure:

- A premixed solution of concentrated nitric acid and a catalytic amount of concentrated sulfuric acid is slowly added to acetic anhydride at 0 °C with stirring.[8]

- Freshly distilled 2-furaldehyde is then added dropwise to the reaction mixture, maintaining the temperature at 0 °C.[8]
- The mixture is stirred for a period at 0 °C.[8]
- Upon completion, water is added to the mixture and stirred to precipitate the product.[8]
- The pH is adjusted to approximately 2.5 with a sodium hydroxide solution, and the mixture is heated.[8]
- After cooling, the crude product is collected by filtration and washed with water.[8]
- The crude product is then recrystallized from anhydrous ethanol and dried to yield pure **5-Nitro-2-furaldehyde diacetate**.[8][9]

## Synthesis Workflow for 5-Nitro-2-furaldehyde diacetate

[Click to download full resolution via product page](#)**Synthesis of 5-Nitro-2-furaldehyde diacetate.**

The purity and identity of **5-Nitro-2-furaldehyde diacetate** can be determined by several analytical techniques:

- Gas Chromatography (GC): Used to assess the purity of the compound.[1]
- High-Performance Liquid Chromatography (HPLC): Employed to analyze impurities and degradation products.[7]
- Mass Spectrometry (MS): High-resolution mass spectrometry coupled with HPLC (HPLC-HRMS) is used for structural elucidation of impurities.[7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR spectra are available for structural confirmation.[3]
- Infrared (IR) Spectroscopy: FTIR spectra can be used for functional group analysis.[3]
- UV-Visible Spectroscopy: UV-VIS spectra are also available for characterization.[3]

## Applications in Research and Development

**5-Nitro-2-furaldehyde diacetate** is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.[1] It is notably used in the production of furan-based anti-infective agents such as furazolidone and nitrofurazone.[10] Its applications also extend to the synthesis of dyes and pigments.[1]

## Safety and Handling

**5-Nitro-2-furaldehyde diacetate** is considered hazardous.[6] It is harmful if swallowed, in contact with skin, or if inhaled.[3][6] It is also suspected of causing genetic defects.[6]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6]
- Handling: Use in a well-ventilated area. Avoid breathing dust. Wash hands thoroughly after handling.[6][11]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water.[6] For skin contact, wash off with plenty of water.[6] If inhaled, move to fresh air.[11] If swallowed, rinse

mouth and do NOT induce vomiting.[\[12\]](#) Seek medical attention in all cases of exposure.[\[11\]](#)

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- To cite this document: BenchChem. [Physical and chemical properties of 5-Nitro-2-furaldehyde diacetate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b119578#physical-and-chemical-properties-of-5-nitro-2-furaldehyde-diacetate>

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